

Application Notes and Protocols for Measuring Bronchodilation Effects of Stiolto Respimat

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Compound of Interest

Compound Name: *Stiolto Respimat*

CAS No.: *1589477-29-1*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for measuring the bronchodilatory effects of Stiolto® Respimat® (tiotropium bromide/olodaterol inhalation spray). The information is intended to guide researchers in designing and executing preclinical and clinical studies to evaluate the efficacy of this combination therapy.

Introduction

Stiolto Respimat is a combination of two long-acting bronchodilators: tiotropium bromide, a long-acting muscarinic antagonist (LAMA), and olodaterol, a long-acting beta-2 adrenergic agonist (LABA).[1][2][3] This dual-action therapy is indicated for the long-term, once-daily maintenance treatment of airflow obstruction in patients with chronic obstructive pulmonary disease (COPD).[4] The synergistic action of tiotropium and olodaterol leads to a greater bronchodilatory effect than either component alone, resulting in improved lung function.[2][5][6]

Tiotropium achieves bronchodilation by competitively and reversibly inhibiting muscarinic M3 receptors on airway smooth muscle, which prevents acetylcholine-induced bronchoconstriction.

[7][8][9][10] Olodaterol stimulates beta-2 adrenergic receptors on airway smooth muscle cells, leading to an increase in intracellular cyclic adenosine monophosphate (cAMP) and subsequent smooth muscle relaxation.[1][11][12][13]

I. Clinical Evaluation of Bronchodilation

The primary method for assessing the bronchodilatory effect of **Stiolto Respimat** in a clinical setting is through spirometry, with the Forced Expiratory Volume in one second (FEV1) being a key endpoint.

Data Presentation: Summary of Clinical Trial Data

The efficacy of **Stiolto Respimat** has been demonstrated in large-scale clinical trials, such as the TONADO and ENERGITO studies. The following tables summarize the key findings from these trials.

Table 1: Improvement in Lung Function (FEV1) with **Stiolto Respimat** in TONADO 1 & 2 Trials[14][15]

Treatment Group	FEV1 AUC0-3h Response (mL) at 24 weeks	Trough FEV1 Response (mL) at 24 weeks
Stiolto Respimat 5/5 µg	280	136
Tiotropium 5 µg	188	100
Olodaterol 5 µg	224	116

FEV1 AUC0-3h: Area under the curve for FEV1 from 0 to 3 hours post-dose. Trough FEV1: FEV1 measured just before the next dose.

Table 2: Comparison of Lung Function (FEV1) between **Stiolto Respimat** and Salmeterol/Fluticasone Propionate in the ENERGITO Study[3][13]

Treatment Group	FEV1 AUC0-12h Response (mL) at 6 weeks	FEV1 AUC0-24h Response (mL) at 6 weeks
Stiolto Respimat 5/5 µg	317	268
Salmeterol/Fluticasone 50/500 µg (twice daily)	188	163

FEV1 AUC0-12h: Area under the curve for FEV1 from 0 to 12 hours post-dose. FEV1 AUC0-24h: Area under the curve for FEV1 from 0 to 24 hours post-dose.

Experimental Protocol: Clinical Spirometry for FEV1 Measurement

This protocol outlines the standardized procedure for measuring FEV1 in a clinical trial setting to assess the bronchodilatory effect of **Stiolto Respimat**.

Objective: To measure the change in FEV1 from baseline following administration of **Stiolto Respimat**.

Materials:

- Calibrated spirometer meeting American Thoracic Society (ATS)/European Respiratory Society (ERS) standards.
- **Stiolto Respimat** inhaler.
- Short-acting beta-agonist (SABA) for rescue medication.
- Patient demographic and medical history forms.

Procedure:

- Patient Preparation:
 - Instruct patients to withhold short-acting bronchodilators for at least 6 hours, long-acting bronchodilators (including their usual dose of **Stiolto Respimat**) for 12-24 hours, and sustained-release theophylline for 24 hours prior to testing.

- Record patient demographics (age, height, sex, and ethnicity) to calculate predicted values.
- Explain the procedure to the patient and demonstrate the correct spirometry maneuver.
- Baseline Spirometry (Pre-dose):
 - Perform spirometry according to ATS/ERS guidelines to establish a baseline FEV1.
 - Obtain at least three acceptable and repeatable maneuvers (the two largest FVC and FEV1 values should be within 150 mL of each other).
 - The highest FEV1 and FVC from the acceptable maneuvers should be recorded as the baseline values.
- Drug Administration:
 - Administer the prescribed dose of **Stiolto Respimat** (typically two inhalations of 2.5/2.5 µg) under supervision.
- Post-dose Spirometry:
 - Perform spirometry at specified time points post-dose. For assessing peak effect, measurements are often taken at 1, 2, and 3 hours post-dose (for FEV1 AUC0-3h).
 - For assessing duration of action, trough FEV1 is measured just before the next scheduled dose (i.e., 24 hours post-dose).
 - Follow the same quality control criteria for post-dose spirometry as for baseline measurements.
- Data Analysis:
 - Calculate the change in FEV1 from baseline at each time point.
 - Calculate the FEV1 AUC0-3h to assess the overall bronchodilatory effect in the first three hours.

- A significant bronchodilator response is typically defined as an increase in FEV1 of >10% of the predicted value.[\[16\]](#)

II. Preclinical/In Vitro Evaluation of Bronchodilation

Preclinical models are essential for elucidating the mechanism of action and the direct effects of tiotropium and olodaterol on airway smooth muscle.

Experimental Protocol 1: Isolated Organ Bath with Guinea Pig Trachea

This protocol describes the use of an isolated organ bath to measure the relaxant effects of tiotropium and olodaterol on pre-contracted guinea pig tracheal rings.

Objective: To determine the concentration-response relationship for tiotropium and olodaterol in relaxing airway smooth muscle.

Materials:

- Male Hartley guinea pigs (250-700g).[\[7\]](#)
- Krebs-Henseleit or Tyrode's solution.[\[7\]](#)[\[17\]](#)
- Isolated organ bath system with force transducers.
- Contractile agonist (e.g., methacholine, carbachol, or histamine).[\[7\]](#)[\[17\]](#)
- Tiotropium bromide and olodaterol hydrochloride stock solutions.
- Standard laboratory dissection tools.

Procedure:

- Tissue Preparation:
 - Euthanize a guinea pig and carefully dissect the trachea.
 - Place the trachea in cold, oxygenated Krebs-Henseleit solution.

- Clean the trachea of connective tissue and cut it into 3-5 mm wide rings.[\[17\]](#)
- Mounting the Tissue:
 - Mount each tracheal ring on metal hooks in an organ bath chamber containing Krebs-Henseleit solution at 37°C, continuously bubbled with 95% O₂ / 5% CO₂.[\[17\]](#)
 - Apply a resting tension of 1.0-1.5 g and allow the tissue to equilibrate for at least 60 minutes, with solution changes every 15-20 minutes.[\[17\]](#)
- Inducing Contraction:
 - Induce a submaximal contraction of the tracheal rings using a contractile agonist (e.g., 1 μM methacholine or 10 μM histamine).[\[7\]](#)[\[17\]](#)
 - Wait for the contraction to reach a stable plateau.
- Drug Administration:
 - Add cumulative concentrations of tiotropium or olodaterol to the organ bath.
 - Allow the tissue to respond to each concentration until a stable relaxation is observed before adding the next concentration.
 - For combination studies, a fixed concentration of one drug can be added before generating a concentration-response curve for the other.
- Data Analysis:
 - Record the change in tension at each drug concentration.
 - Express the relaxation as a percentage of the pre-induced contraction.
 - Plot concentration-response curves and calculate the EC₅₀ (the concentration that produces 50% of the maximal relaxation) for each compound.

Experimental Protocol 2: cAMP Measurement in Human Airway Smooth Muscle Cells (hASMCs)

This protocol describes an in vitro assay to measure the increase in intracellular cAMP in hASMCs in response to olodaterol, providing a biochemical surrogate for its relaxant effect.

Objective: To quantify the olodaterol-induced increase in intracellular cAMP in hASMCs.

Materials:

- Primary human airway smooth muscle cells (hASMCs).
- Cell culture medium (e.g., SmGM-2).
- Olodaterol hydrochloride.
- Forskolin (positive control).
- Cell lysis buffer.
- cAMP ELISA kit.[\[16\]](#)[\[18\]](#)[\[19\]](#)
- Plate reader.

Procedure:

- Cell Culture:
 - Culture hASMCs in appropriate flasks or multi-well plates until they reach 80-90% confluency.
 - Serum-starve the cells for 24 hours prior to the experiment to reduce basal cAMP levels.
- Cell Stimulation:
 - Pre-incubate the cells with a phosphodiesterase (PDE) inhibitor (e.g., 10 μ M rolipram) for 15-30 minutes to prevent cAMP degradation.
 - Add varying concentrations of olodaterol or forskolin (e.g., 10 μ M) to the cells and incubate for a specified time (e.g., 15-30 minutes) at 37°C.
- Cell Lysis:

- Aspirate the medium and lyse the cells with the lysis buffer provided in the cAMP ELISA kit.
- Ensure complete lysis by incubating on ice or as per the kit's instructions.
- cAMP ELISA:
 - Perform the cAMP ELISA according to the manufacturer's protocol.[\[4\]](#)[\[16\]](#)[\[18\]](#)[\[19\]](#) This typically involves:
 - Adding cell lysates and cAMP standards to a pre-coated microplate.
 - Adding a detection antibody and HRP-conjugated secondary antibody.
 - Adding a substrate to develop a colorimetric signal.
 - Stopping the reaction and measuring the absorbance at 450 nm.
- Data Analysis:
 - Generate a standard curve using the cAMP standards.
 - Calculate the concentration of cAMP in each sample from the standard curve.
 - Plot the concentration-response curve for olodaterol-induced cAMP production.

Experimental Protocol 3: Bronchodilation Assessment in Precision-Cut Lung Slices (PCLS)

This protocol details the use of PCLS, an ex vivo model that preserves the native lung architecture, to evaluate the bronchodilatory effects of tiotropium and olodaterol.[\[11\]](#)[\[20\]](#)

Objective: To visualize and quantify the relaxation of pre-constricted airways in PCLS in response to tiotropium and olodaterol.

Materials:

- Fresh human or animal (e.g., guinea pig) lung tissue.[\[7\]](#)[\[11\]](#)

- Low-melting point agarose.
- Vibrating microtome (vibratome).[\[11\]](#)
- Culture medium (e.g., DMEM/F-12).
- Contractile agonist (e.g., carbachol or methacholine).[\[5\]](#)
- Tiotropium bromide and olodaterol hydrochloride.
- Microscope with a digital camera and image analysis software.

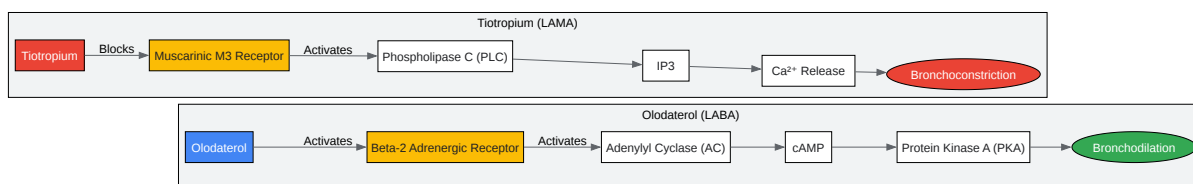
Procedure:

- PCLS Preparation:
 - Gently inflate the lung lobe with warm (37°C) low-melting point agarose.[\[11\]](#)[\[20\]](#)
 - Cool the inflated lung on ice to solidify the agarose.
 - Cut the solidified tissue into 200-500 µm thick slices using a vibratome.[\[11\]](#)
 - Wash the PCLS in culture medium to remove debris and culture them in a 24-well plate.
[\[11\]](#)
- Airway Constriction:
 - Identify a suitable airway within a PCLS under the microscope.
 - Induce airway constriction by adding a contractile agonist (e.g., 10^{-5} M methacholine) and record the constricted airway lumen area.[\[12\]](#)
- Bronchodilator Treatment:
 - Add increasing concentrations of tiotropium, olodaterol, or their combination to the well. A study on human PCLS used tiotropium at $10^{-9.5}$ M and olodaterol at 10^{-9} M for combination effects.[\[5\]](#)
 - Incubate for 15-30 minutes at each concentration and capture images of the airway.[\[11\]](#)

- Image and Data Analysis:
 - Measure the airway lumen area in the captured images.
 - Calculate the percentage of relaxation relative to the agonist-induced constriction.
 - Plot concentration-response curves to determine the EC50 and maximal relaxation for each treatment.

Visualizations

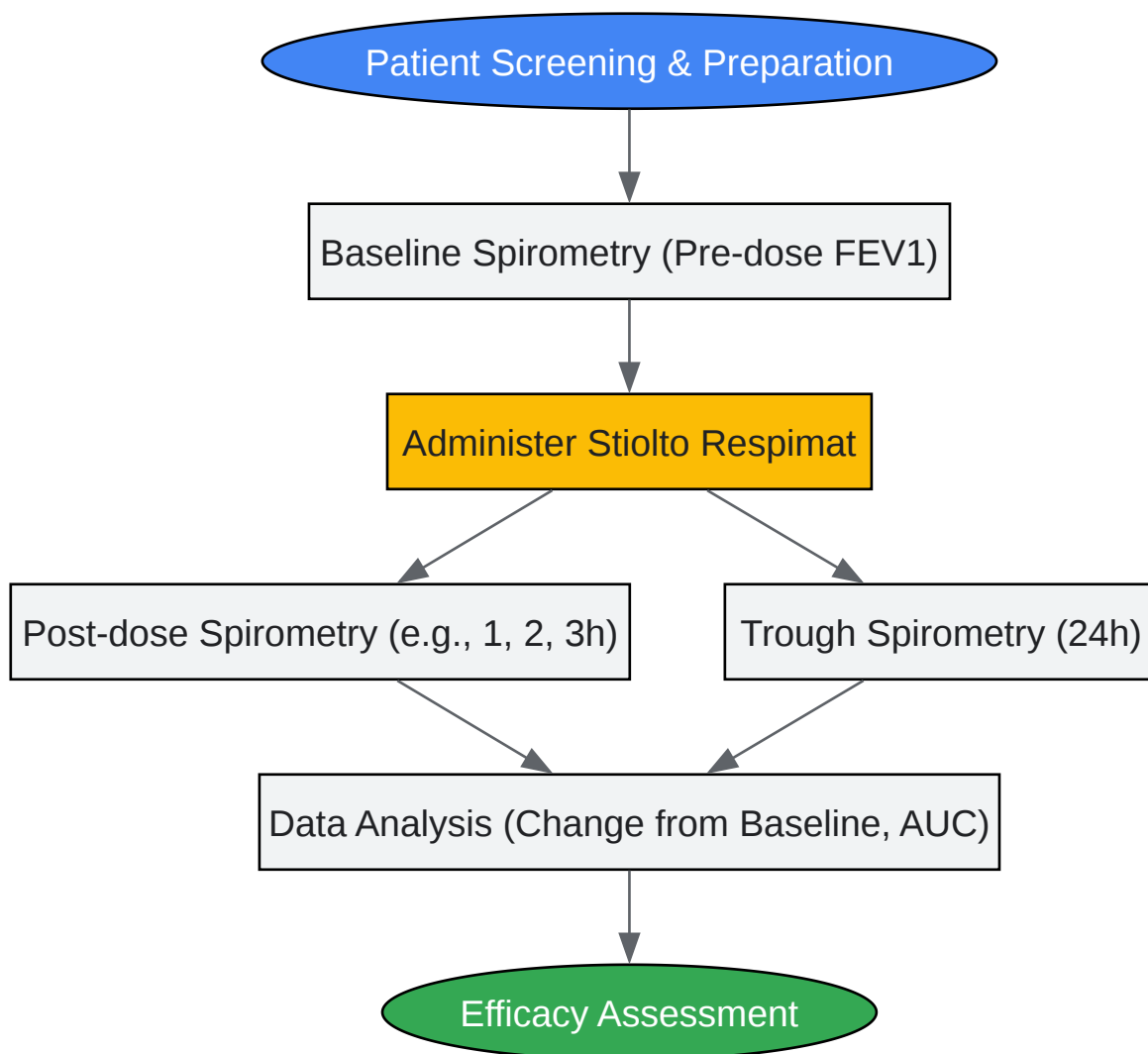
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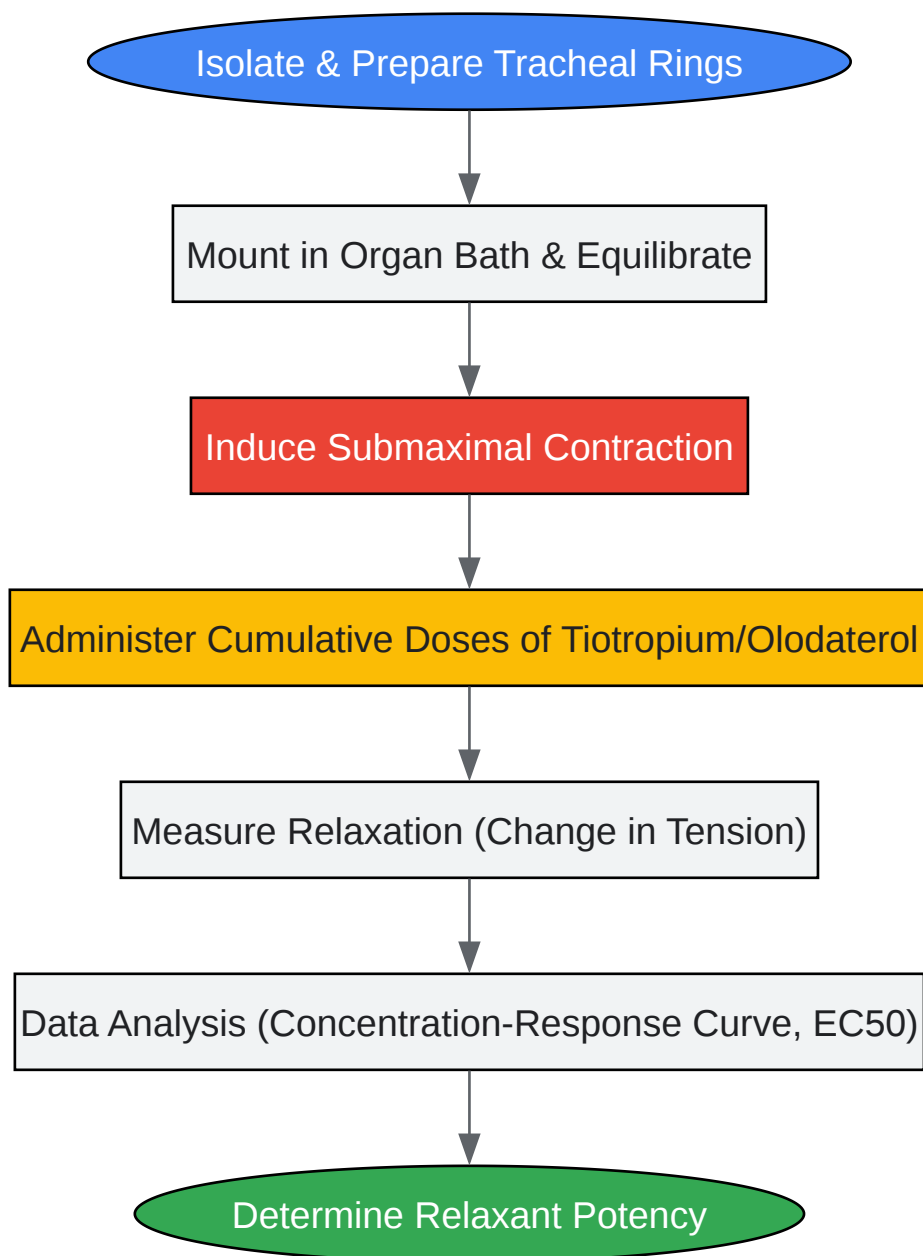
Caption: Dual mechanism of action of **Stiolto Respimat**.

Experimental Workflows



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Caption: Clinical trial workflow for spirometry.



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Caption: In vitro organ bath experimental workflow.

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